

Dichloroiodomethane (CAS 594-04-7): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Dichloroiodomethane*

CAS No.: *594-04-7*

Cat. No.: *B121522*

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Abstract

Dichloroiodomethane (CHCl_2I), with a CAS number of 594-04-7, is a trihalomethane of significant interest due to its role as a disinfection byproduct in drinking water and its potential applications in organic synthesis. This technical guide provides an in-depth overview of its chemical and physical properties, synthesis and reactions, analytical methods, and toxicological profile. Detailed experimental protocols, quantitative data summaries, and pathway visualizations are included to support research and development activities. While recognized as more cytotoxic and genotoxic than its chlorinated and brominated analogs, a comprehensive toxicological assessment of **dichloroiodomethane** is still lacking, highlighting a critical area for future investigation.

Chemical and Physical Properties

Dichloroiodomethane is a heavy, nonflammable, and transparent pale yellow liquid with a chloroform-like odor.^[1] It exhibits slight solubility in water but is soluble in common organic

solvents such as acetone, diethyl ether, ethanol, and benzene.[1] The compound is known to decompose upon exposure to air and light.[1]

Table 1: Physical and Chemical Properties of **Dichloroiodomethane**

Property	Value	Reference(s)
CAS Number	594-04-7	[2]
Molecular Formula	CHCl ₂ I	[2]
Molecular Weight	210.83 g/mol	[2]
Appearance	Pale yellow liquid	[1]
Odor	Chloroform-like	[1]
Boiling Point	131 °C	[1]
Density	2.453 g/cm ³	
Refractive Index	1.5847	
Solubility	Very slightly soluble in water; Soluble in acetone, diethyl ether, ethanol, benzene.	[1]
InChI	InChI=1S/CHCl2I/c2-1(3)4/h1H	[2]
InChIKey	HNLZCOJXSLDGKD-UHFFFAOYSA-N	[2]
SMILES	C(Cl)(Cl)I	[2]

Spectral Data

Spectroscopic data is crucial for the identification and characterization of **dichloroiodomethane**.

Table 2: Spectral Data for **Dichloroiodomethane**

Spectrum Type	Key Peaks/Shifts	Reference(s)
^{13}C NMR	δ (ppm): 34.9	[2]
^1H NMR	No data available	
IR Spectroscopy	Key Peaks (cm^{-1}): No specific peaks available	[2]
Mass Spectrometry (GC-MS)	m/z: 175, 177, 127, 83, 85	[2]

Synthesis and Reactions

Synthesis

Dichloroiodomethane can be synthesized through various methods, with the haloform reaction being a prominent route.

This protocol is a representative method adapted from general haloform reaction procedures.

Materials:

- Acetone (or a suitable methyl ketone)
- Iodine (I_2)
- Sodium hydroxide (NaOH)
- Diethyl ether (or other suitable extraction solvent)
- Anhydrous sodium sulfate (Na_2SO_4)
- Distilled water
- Round-bottom flask
- Reflux condenser
- Separatory funnel

- Beakers and Erlenmeyer flasks
- Heating mantle
- Rotary evaporator

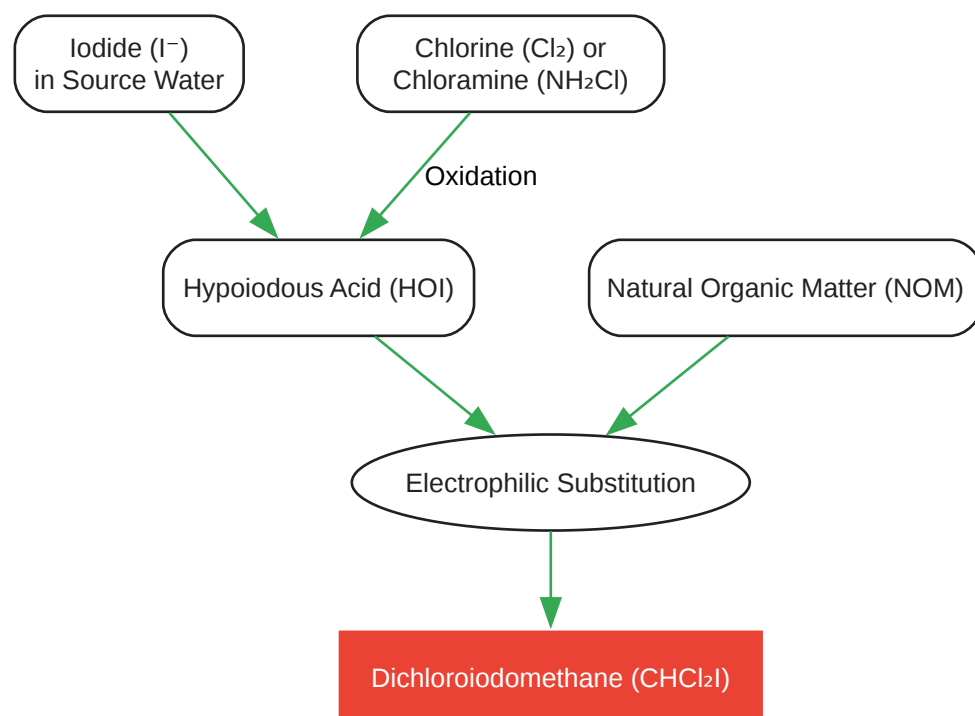
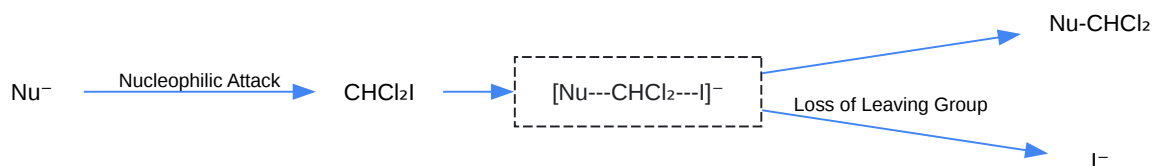
Procedure:

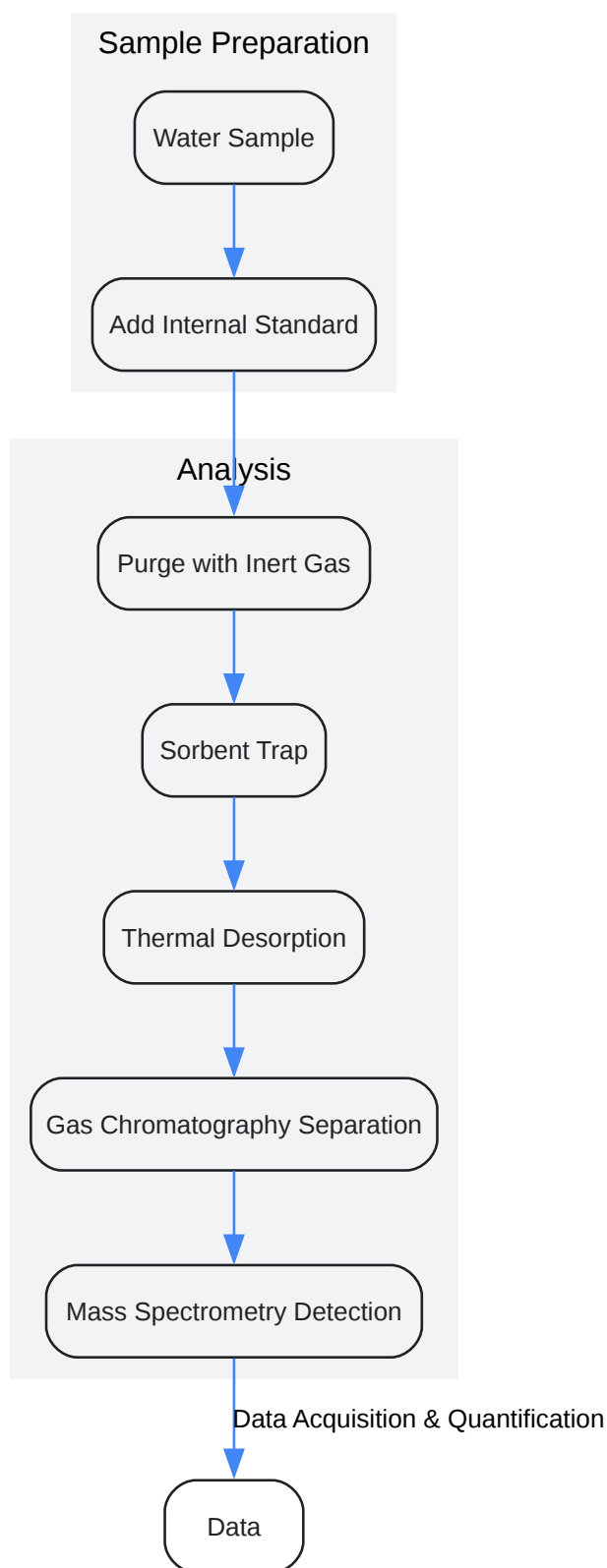
- In a round-bottom flask equipped with a reflux condenser, dissolve a suitable methyl ketone (e.g., acetone) in an appropriate solvent (e.g., water or a water/dioxane mixture).
- Slowly add a solution of iodine in potassium iodide (Lugol's solution) or solid iodine to the stirred solution.
- Gradually add a solution of sodium hydroxide while maintaining the temperature of the reaction mixture. The addition is continued until the color of iodine disappears.
- Continue stirring the reaction mixture at room temperature or with gentle heating for a specified period to ensure the completion of the reaction.
- After the reaction is complete, cool the mixture and transfer it to a separatory funnel.
- Extract the aqueous layer with diethyl ether (or another suitable organic solvent) multiple times.
- Combine the organic extracts and wash them with a saturated solution of sodium thiosulfate to remove any unreacted iodine, followed by a wash with brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter off the drying agent and remove the solvent using a rotary evaporator to obtain crude **dichloroiodomethane**.
- The crude product can be further purified by distillation.

Chemical Reactions

Dichloriodomethane can participate in various organic reactions, primarily involving nucleophilic substitution at the carbon atom.

The carbon atom in **dichloriodomethane** is electrophilic and susceptible to attack by nucleophiles, leading to the displacement of the iodide ion, which is a good leaving group.





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References

- [1. Dichloriodomethane - Wikipedia \[en.wikipedia.org\]](#)
- [2. Dichloriodomethane | CHCl₂I | CID 11655 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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